

CAS number and chemical data for 2,3-dichlorobutane

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Compound of Interest

Compound Name: 2,3-Dichlorobutane

Cat. No.: B3429650

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In-Depth Technical Guide to 2,3-Dichlorobutane

This technical guide provides a comprehensive overview of the chemical and physical properties of **2,3-dichlorobutane**, including its various stereoisomers. It is intended for researchers, scientists, and professionals in drug development and other scientific fields who require detailed information on this compound.

Chemical Identity and Stereoisomerism

2,3-Dichlorobutane is a halogenated alkane with the chemical formula $C_4H_8Cl_2$.^{[1][2]} The presence of two chiral centers at carbons 2 and 3 gives rise to three stereoisomers: a pair of enantiomers ((2R,3R)- and (2S,3S)-**2,3-dichlorobutane**) and a meso compound ((2R,3S)-**2,3-dichlorobutane**).^{[3][4]} The meso form is achiral due to an internal plane of symmetry.^[4] Consequently, **2,3-dichlorobutane** exists as a mixture of diastereomers and enantiomers.^[5]

The general CAS number for a mixture of **2,3-dichlorobutane** isomers is 7581-97-7.^{[1][6]} Specific CAS numbers for the stereoisomers are also available:

- meso-**2,3-Dichlorobutane**: 4028-56-2^{[7][8]}
- (±)-**2,3-Dichlorobutane** (racemic mixture): 2211-67-8^[9]
- (2R,3R)-**2,3-Dichlorobutane**: 2211-67-8^[10]

Physicochemical Properties

2,3-Dichlorobutane is a colorless to light yellow liquid.[1][11] It is highly flammable and harmful if swallowed.[12] The following tables summarize key physicochemical data for **2,3-dichlorobutane** and its isomers.

Table 1: General Physicochemical Data for **2,3-Dichlorobutane** (Isomer Mixture)

Property	Value
Molecular Formula	C ₄ H ₈ Cl ₂ [1][2]
Molecular Weight	127.01 g/mol [6][8]
Appearance	Clear, colorless to slightly yellow liquid[1]
Boiling Point	117-119 °C[13]
Melting Point	-80 °C[13][14]
Density	1.107 g/cm ³ at 25 °C[13]
Refractive Index	n _{20/D} 1.442[13][14]
Water Solubility	561.7 mg/L at 20 °C[1]
Vapor Pressure	24.4 mmHg[12][14]
Flash Point	18 °C (64.4 °F)[11]

Table 2: Physicochemical Data for Stereoisomers of **2,3-Dichlorobutane**

Property	meso-2,3-Dichlorobutane	(2R,3R)-2,3-Dichlorobutane
CAS Number	4028-56-2[7]	2211-67-8[10]
Boiling Point	110.5 °C at 760 mmHg[7]	110.5°C at 760 mmHg[10]
Melting Point	-80.4 °C[7]	Not available
Density	1.075 g/cm ³ [7]	1.075g/cm ³ [10]
Refractive Index	1.4389[7]	1.425[10]
Flash Point	18.3 °C[7]	18.3°C[10]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2,3-dichlorobutane** and its isomers.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The ¹H NMR spectrum of a mixture of **2,3-dichlorobutane** isomers shows complex splitting patterns due to the presence of diastereomers and enantiomers.[15][16] For the meso isomer, the two methine protons are chemically equivalent, as are the two methyl groups.[17] In the racemic mixture, the methine and methyl protons of the two enantiomers are chemically equivalent in an achiral solvent.[18]

¹³C NMR: The ¹³C NMR spectrum provides information on the carbon framework of the molecule.[12]

Infrared (IR) Spectroscopy

The IR spectrum of **2,3-dichlorobutane** exhibits characteristic absorption bands for C-H and C-Cl bonds.[19][20]

Mass Spectrometry (MS)

The mass spectrum of **2,3-dichlorobutane** shows a molecular ion peak and characteristic fragmentation patterns resulting from the loss of chlorine atoms and alkyl groups.[21][22][23] The isotopic pattern of chlorine (³⁵Cl and ³⁷Cl) is also observable.

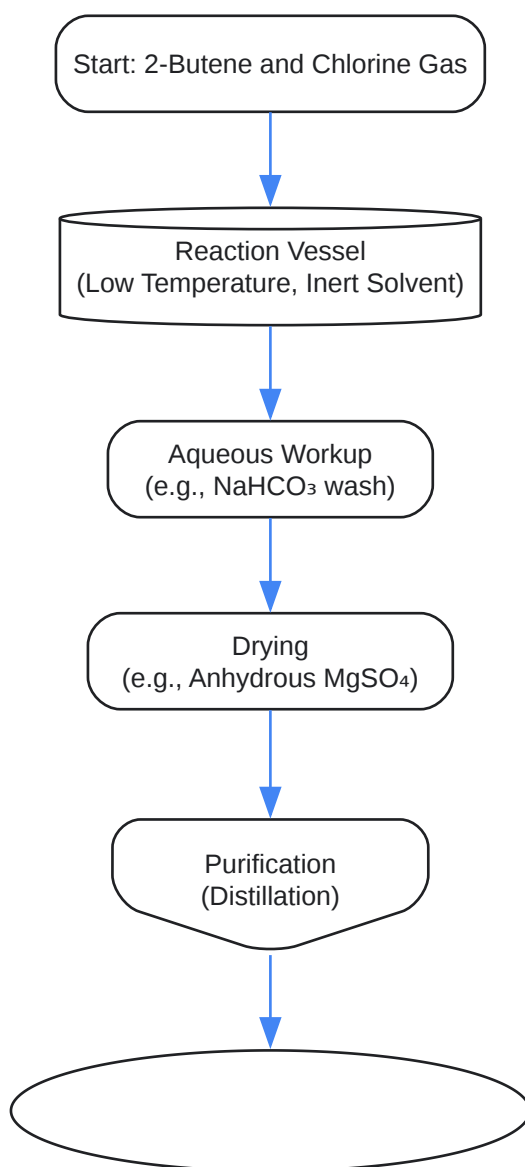
Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2,3-dichlorobutane** are essential for reproducible research.

Synthesis of 2,3-Dichlorobutane

One common method for the synthesis of **2,3-dichlorobutane** is the chlorination of 2-butene. This reaction proceeds via an electrophilic addition mechanism and typically yields a mixture of the meso and racemic isomers.

Experimental Workflow for Chlorination of 2-Butene



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Caption: General workflow for the synthesis of **2,3-dichlorobutane**.

Detailed Protocol:

- **Reaction Setup:** A reaction flask equipped with a stirrer, a gas inlet, and a cooling bath is charged with a solution of 2-butene in an inert solvent (e.g., dichloromethane).
- **Chlorination:** Chlorine gas is bubbled through the solution at a controlled rate while maintaining a low temperature (e.g., 0 °C) to minimize side reactions.
- **Quenching:** After the reaction is complete (as determined by a suitable method like GC analysis), the excess chlorine is removed by purging with an inert gas.
- **Workup:** The reaction mixture is washed with an aqueous solution of sodium bicarbonate to neutralize any HCl formed, followed by washing with water.
- **Drying:** The organic layer is separated and dried over an anhydrous drying agent such as magnesium sulfate.
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified by fractional distillation to separate the **2,3-dichlorobutane** from any remaining starting material or byproducts.

Spectroscopic Analysis

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying the isomers of **2,3-dichlorobutane**.^[22]

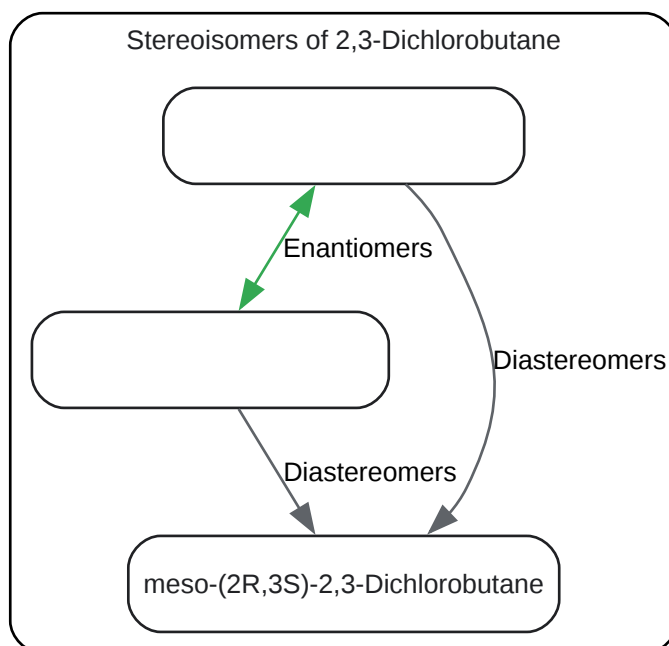
Experimental Conditions:

- **Gas Chromatograph:**
 - **Column:** A non-polar capillary column (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness with a 5% phenyl methylpolysiloxane stationary phase) is typically used.^[22]

- Carrier Gas: Helium at a constant flow rate of 1 mL/min.[22]
- Injector: Split/splitless injector in split mode with a split ratio of 50:1. Injector temperature: 250 °C.[22]
- Oven Program: Initial temperature of 40 °C for 2 minutes, then ramped to 200 °C at 10 °C/min.[22]
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.[22]
 - Ion Source Temperature: 230 °C.[22]
 - Mass Range: m/z 25-150.[22]

Stereoisomer Visualization

The stereochemical relationship between the isomers of **2,3-dichlorobutane** can be visualized as follows:



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Caption: Stereoisomeric relationships of **2,3-dichlorobutane**.

Safety and Handling

2,3-Dichlorobutane is a highly flammable liquid and vapor.[11][12] It is harmful if swallowed and may cause an allergic skin reaction.[12] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical.[11] It should be stored in a well-ventilated area away from sources of ignition.[11][24] For detailed safety information, consult the Safety Data Sheet (SDS).[11][24][25]

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